

Technical Guide: 2-Fluoro-3-iodo-5-methylpyridine (CAS 153034-78-7)

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Compound of Interest

Compound Name: *2-Fluoro-3-iodo-5-methylpyridine*

Cat. No.: *B125011*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Fluoro-3-iodo-5-methylpyridine is a halogenated pyridine derivative with the CAS number 153034-78-7. This compound serves as a versatile synthetic intermediate, primarily in the pharmaceutical and agrochemical industries.^{[1][2]} Its utility stems from the presence of three distinct functional handles on the pyridine core: a fluorine atom, an iodine atom, and a methyl group. These features allow for regioselective modifications, making it a valuable building block in the synthesis of complex organic molecules. The strategic placement of the fluorine atom can impart desirable physicochemical properties to the final products, such as enhanced metabolic stability and binding affinity, a common strategy in modern drug discovery.^{[3][4]} The iodo group, being an excellent leaving group, is particularly amenable to a variety of palladium-catalyzed cross-coupling reactions, enabling the facile introduction of diverse molecular fragments.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **2-Fluoro-3-iodo-5-methylpyridine** is presented in Table 1.

Table 1: Chemical and Physical Properties of **2-Fluoro-3-iodo-5-methylpyridine**

Property	Value	Reference(s)
CAS Number	153034-78-7	[1]
Molecular Formula	C ₆ H ₅ FIN	[1]
Molecular Weight	237.01 g/mol	[1]
Appearance	Colorless to yellowish crystal or powder	[1]
Melting Point	75-80 °C	[1]
Solubility	Soluble in organic solvents such as chloroform, dimethyl sulfoxide, and ethanol; insoluble in water.	[1]
SMILES	Cc1cnc(F)c(I)c1	
InChI	InChI=1S/C6H5FIN/c1-4-2-5(8)6(7)9-3-4/h2-3H,1H3	

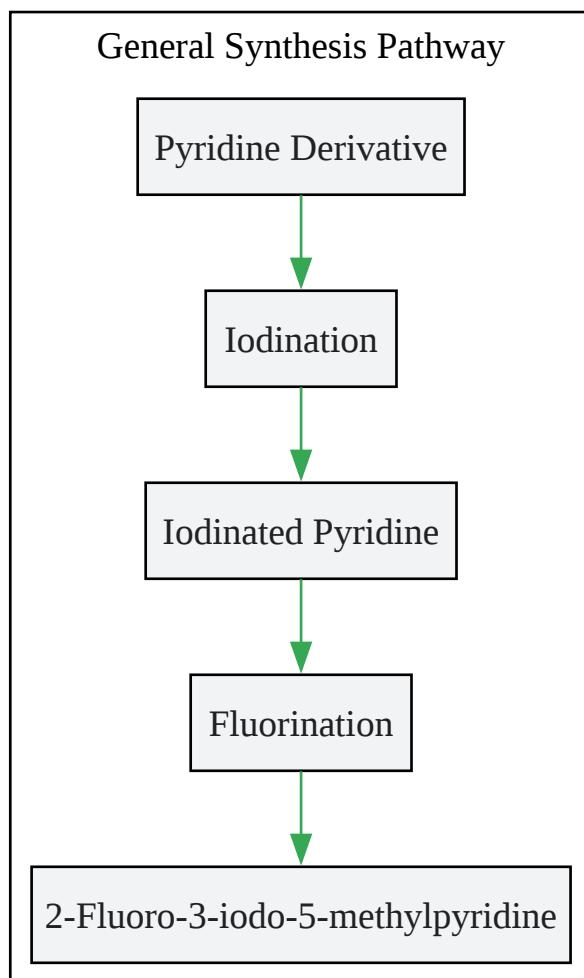
Synthesis and Reactivity

Synthesis

While detailed, step-by-step experimental protocols for the synthesis of **2-Fluoro-3-iodo-5-methylpyridine** are not readily available in the public domain, a general synthetic approach involves a two-step process:

- Iodination: Reaction of a suitable pyridine precursor with an iodinating agent.
- Fluorination: Introduction of the fluorine atom, often through a diazotization reaction followed by a Schiemann reaction or a related fluorination method.[\[1\]](#)

A potential synthetic pathway is visualized in the workflow diagram below.



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A generalized synthetic workflow for **2-Fluoro-3-iodo-5-methylpyridine**.

Reactivity and Use in Cross-Coupling Reactions

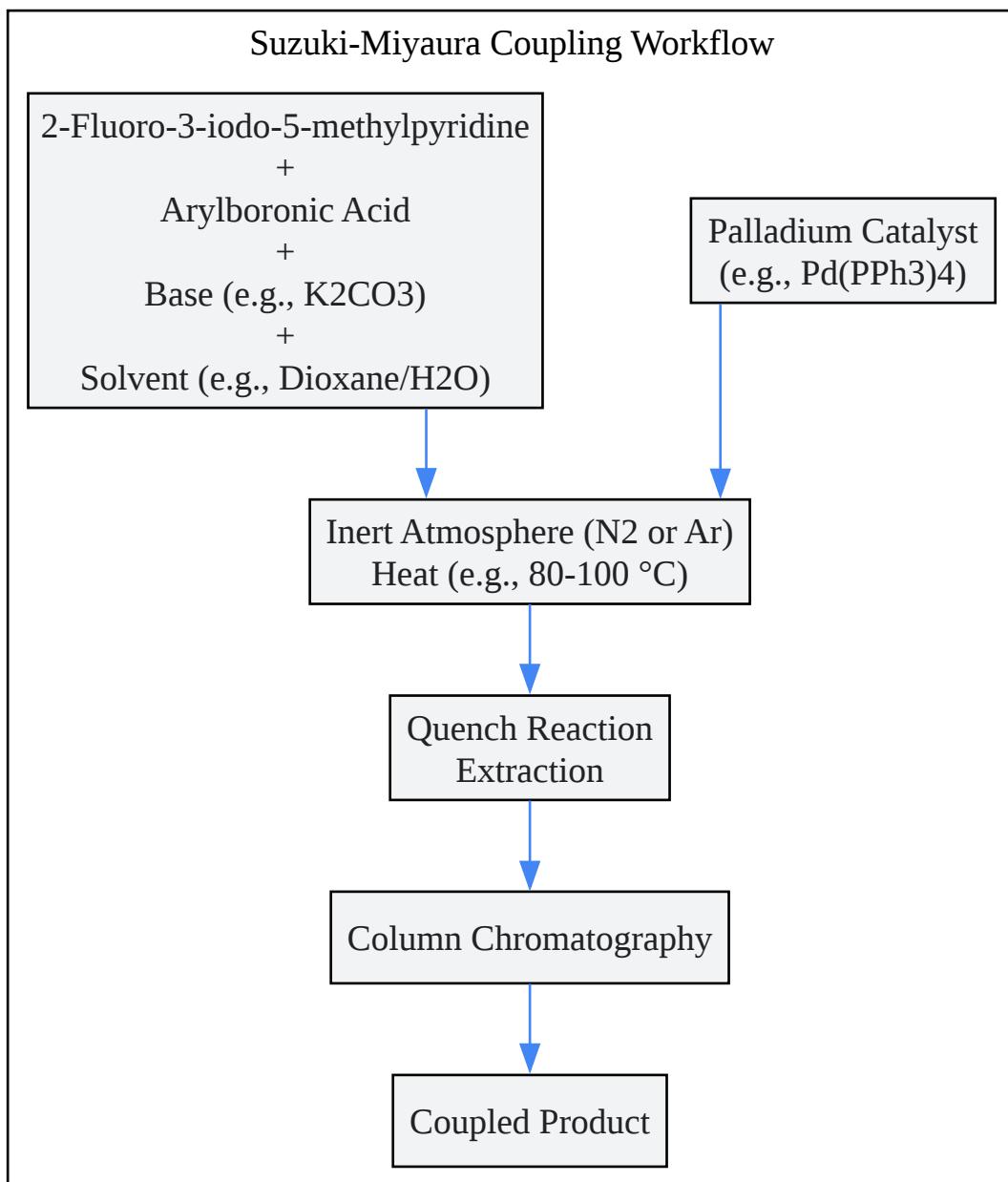
The primary utility of **2-Fluoro-3-iodo-5-methylpyridine** in synthetic chemistry lies in its capacity to undergo various cross-coupling reactions, particularly at the C3 position due to the reactive carbon-iodine bond. This allows for the construction of carbon-carbon and carbon-heteroatom bonds, which are fundamental transformations in the synthesis of pharmaceuticals and agrochemicals.

Common cross-coupling reactions where this intermediate would be valuable include:

- Suzuki-Miyaura Coupling: Reaction with boronic acids or esters to form biaryl structures.

- Sonogashira Coupling: Reaction with terminal alkynes to introduce alkynyl moieties.
- Heck Coupling: Reaction with alkenes.
- Buchwald-Hartwig Amination: Reaction with amines to form C-N bonds.

The workflow below illustrates a typical experimental setup for a Suzuki-Miyaura cross-coupling reaction utilizing a halopyridine like **2-Fluoro-3-iodo-5-methylpyridine**.



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A representative workflow for a Suzuki-Miyaura cross-coupling reaction.

Applications in Drug Discovery and Agrochemicals

2-Fluoro-3-iodo-5-methylpyridine is a key building block for the synthesis of a wide array of biologically active molecules.^[2] While specific examples of commercial drugs or agrochemicals derived directly from this intermediate are not publicly disclosed, its structural motifs are prevalent in many bioactive compounds. The fluorinated pyridine scaffold is a well-established pharmacophore in medicinal chemistry.

Potential Therapeutic Areas:

The incorporation of the 2-fluoro-5-methylpyridine moiety into larger molecules could be targeted towards a range of therapeutic areas, including but not limited to:

- Oncology
- Inflammatory Diseases
- Infectious Diseases
- Neurological Disorders

Agrochemical Applications:

In the agrochemical sector, this intermediate can be used in the development of novel:

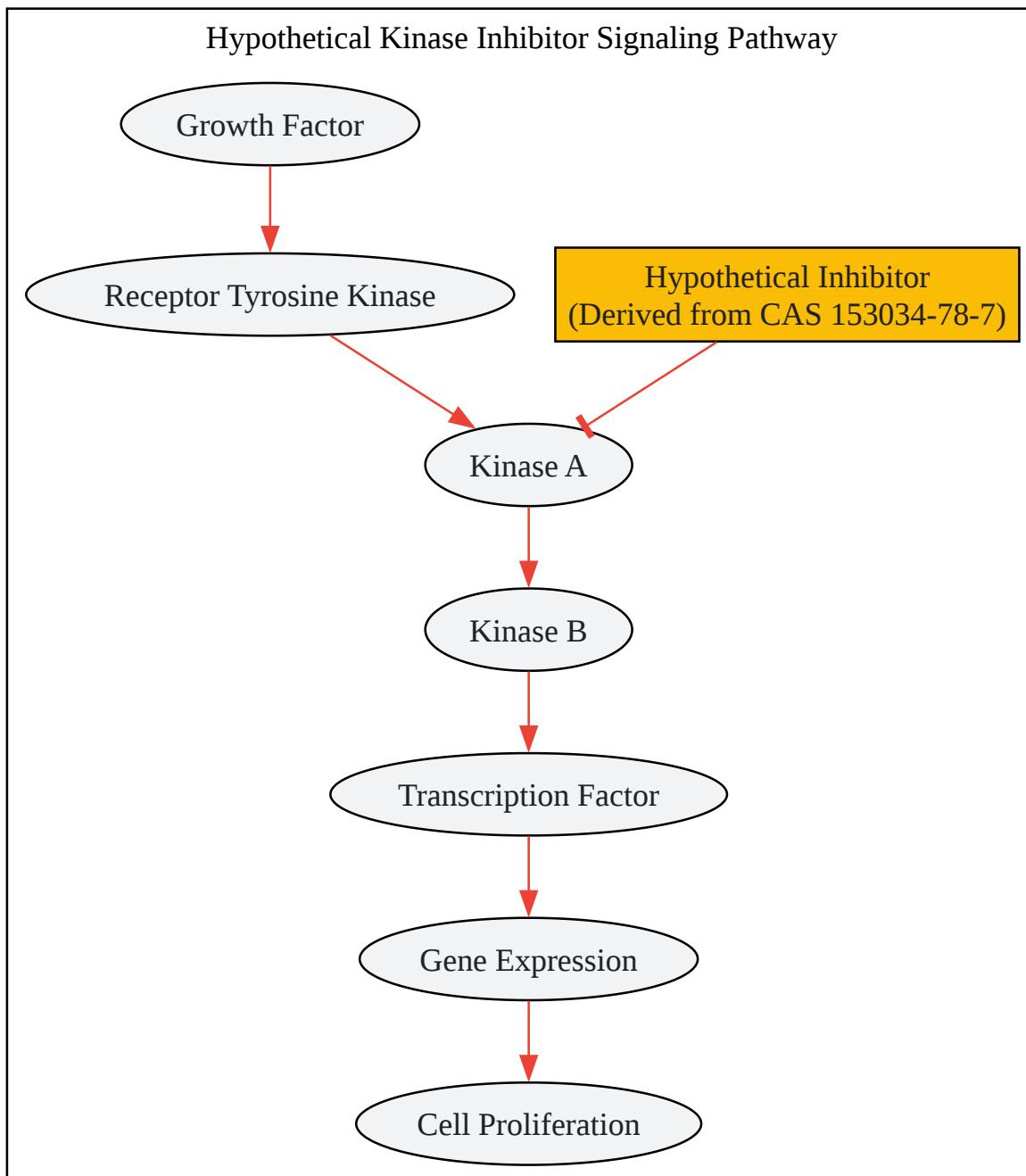
- Herbicides
- Fungicides
- Insecticides

Biological Activity and Mechanism of Action

There is no publicly available data on the biological activity, mechanism of action, or any associated signaling pathways for **2-Fluoro-3-iodo-5-methylpyridine** itself. As a synthetic intermediate, it is not expected to have a specific pharmacological profile. The biological activity

of its derivatives would be determined by the nature of the substituents introduced through chemical synthesis.

For illustrative purposes, the following diagram depicts a generic signaling pathway that a hypothetical kinase inhibitor, potentially synthesized using this building block, might modulate.



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A hypothetical signaling pathway modulated by a kinase inhibitor.

Analytical Data

Detailed analytical data such as ^1H NMR, ^{13}C NMR, and mass spectra for **2-Fluoro-3-iodo-5-methylpyridine** are not consistently available in public databases. Commercial suppliers may provide a certificate of analysis with lot-specific data upon request.

Safety Information

Table 2: Hazard and Safety Information

Category	Information
GHS Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302 (Harmful if swallowed), H319 (Causes serious eye irritation)
Precautionary Statements	P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)

It is recommended to handle this compound in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

Conclusion

2-Fluoro-3-iodo-5-methylpyridine (CAS 153034-78-7) is a valuable and versatile building block for the synthesis of complex organic molecules, particularly within the pharmaceutical and agrochemical sectors. Its trifunctional nature allows for a wide range of chemical modifications, with the iodo group being particularly useful for palladium-catalyzed cross-coupling reactions. While detailed public information on its specific applications and biological effects is limited, the prevalence of the fluorinated pyridine scaffold in bioactive compounds

underscores its importance in modern chemical research and development. Researchers and drug development professionals can leverage the reactivity of this intermediate to construct novel molecular architectures with potential therapeutic or agrochemical applications.

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